

Application Note: 1-(4-Chlorophenyl)sulfonylazepane (CPSA) in Drug Discovery

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)sulfonylazepane

CAS No.: 339066-44-3

Cat. No.: B14166921

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A Privileged Scaffold for Metabolic and CNS Therapeutics

Executive Summary & Scientific Rationale

1-(4-Chlorophenyl)sulfonylazepane (CPSA) represents a "privileged structure" in medicinal chemistry—a molecular framework capable of providing high-affinity ligands for diverse biological targets. Its utility stems from the synergistic combination of the sulfonyl linker (providing metabolic stability and hydrogen bond acceptor capability) and the azepane ring (a seven-membered hydrophobic core that offers distinct conformational entropy compared to smaller piperidine or pyrrolidine rings).

Key Application Areas:

- Metabolic Syndrome: CPSA serves as a core scaffold for 11

-Hydroxysteroid Dehydrogenase Type 1 (11

-HSD1) inhibitors. Inhibition of this enzyme reduces the intracellular conversion of cortisone to cortisol, a validated mechanism for treating type 2 diabetes and obesity.[1]

- CNS Modulation: The azepane moiety is frequently utilized to modulate serotonin (5-HT) and dopamine receptors, where the ring size dictates selectivity profiles against off-target GPCRs.

This guide provides validated protocols for the synthesis, biological evaluation, and metabolic profiling of CPSA and its derivatives.

Chemical Synthesis & Structural Validation[2][3]

Objective: Efficient synthesis of **1-(4-Chlorophenyl)sulfonylazepane** with >98% purity for biological screening.

Mechanism of Action (Synthesis)

The synthesis follows a nucleophilic substitution pathway where the secondary amine (azepane) attacks the electrophilic sulfur of 4-chlorobenzenesulfonyl chloride. The base (triethylamine or pyridine) neutralizes the generated HCl to drive the equilibrium forward.

Protocol 1: Optimized Sulfonylation

Reagents:

- Azepane (Hexahydro-1H-azepine) [CAS: 111-49-9]
- 4-Chlorobenzenesulfonyl chloride [CAS: 98-60-2]
- Triethylamine (EtN) or Pyridine
- Dichloromethane (DCM) (Anhydrous)

Step-by-Step Methodology:

- Preparation: Charge a round-bottom flask with Azepane (1.0 equiv) and Et N (1.5 equiv) in anhydrous DCM (0.2 M concentration). Cool to 0°C under N atmosphere.
- Addition: Dissolve 4-Chlorobenzenesulfonyl chloride (1.1 equiv) in a minimal volume of DCM. Add dropwise to the amine solution over 30 minutes to control exotherm.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 3:1) or LC-MS.[\[2\]](#)[\[3\]](#)
- Work-up:
 - Quench with 1N HCl (removes unreacted amine).
 - Wash organic layer with Sat. NaHCO (removes sulfonyl chloride byproducts) and Brine.
 - Dry over MgSO , filter, and concentrate in vacuo.
- Purification: Recrystallize from Ethanol/Water or purify via Flash Column Chromatography (Silica gel, 0-20% EtOAc in Hexanes).

Data Output: Expected Analytical Profile

Parameter	Specification
Appearance	White to off-white crystalline solid
Yield	85–95%

|

H NMR (DMSO-d

)|

7.8 (d, 2H), 7.6 (d, 2H), 3.2 (t, 4H), 1.6 (m, 4H), 1.5 (m, 4H) | | LC-MS (ESI+) | [M+H]

= 274.06 (consistent with Cl isotope pattern) |

Biological Application: 11 -HSD1 Inhibition Assay[5][6]

Context: 11

-HSD1 amplifies local glucocorticoid action in liver and adipose tissue.[1] CPSA derivatives bind to the enzyme's hydrophobic pocket, preventing the reduction of cortisone.

Experimental Logic

We utilize a Scintillation Proximity Assay (SPA). This homogeneous assay relies on beads coated with Protein A and anti-cortisol antibody. When radioactive cortisol (

H-Cortisol) binds to the bead, it emits light. If 11

-HSD1 converts substrate (Cortisone) to Cortisol, the signal increases. An inhibitor (CPSA) decreases the signal (or prevents the signal generation if measuring product formation directly).

Note: Modern variations use HTRF (Homogeneous Time-Resolved Fluorescence) to avoid radioactivity.

Protocol 2: HTRF-Based Inhibition Screen

Materials:

- Recombinant human 11
-HSD1 microsomes.
- Substrate: Cortisone (200 nM).
- Cofactor: NADPH (200
M).
- Detection Kit: Cisbio HTRF Cortisol Kit (Europium cryptate-labeled anti-cortisol + d2-labeled cortisol).

Workflow:

- Compound Plating: Dispense 100 nL of CPSA (serial dilutions in DMSO) into a 384-well low-volume white plate.

- Enzyme Addition: Add 5

L of 11

-HSD1 enzyme buffer (Tris-HCl pH 7.4, MgCl

, BSA). Incubate 10 min at RT.

- Substrate Start: Add 5

L of Substrate/Cofactor Mix (Cortisone + NADPH).

- Reaction: Incubate at 37°C for 60 minutes.

- Detection: Add 10

L of HTRF pre-mixed detection reagents (Anti-Cortisol-Eu + Cortisol-d2).

- Read: Incubate 2 hours at RT. Read on an HTRF-compatible plate reader (e.g., PHERAstar).

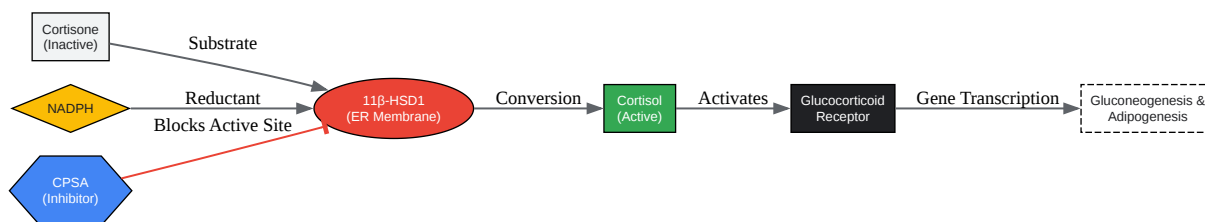
Data Analysis:

- Calculate the FRET ratio (665 nm / 620 nm).
- Interpretation: High FRET signal = Low Cortisol (High Inhibition). Low FRET signal = High Cortisol (Low Inhibition). Note: This depends on whether the kit detects competitive binding to the antibody.
- Plot % Inhibition vs. Log[Compound] to determine IC

.

Visualizing the Mechanism

The following diagram illustrates the pathway targeted by CPSA in metabolic regulation.



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Figure 1: Mechanism of Action for 11

-HSD1 Inhibition. CPSA blocks the conversion of inactive cortisone to active cortisol, preventing downstream metabolic dysregulation.

Advanced Characterization: ADME Profiling

Rationale: Sulfonamides can sometimes suffer from poor solubility or rapid metabolism. The azepane ring is generally more lipophilic than morpholine but more metabolically stable than open-chain amines.

Protocol 3: Microsomal Stability Assay

Objective: Determine the intrinsic clearance (

) of CPSA.

- Incubation: Prepare human liver microsomes (0.5 mg/mL protein) in phosphate buffer (pH 7.4).
- Spike: Add CPSA to a final concentration of 1 M (keep DMSO < 0.1%).
- Initiation: Add NADPH regenerating system.
- Sampling: Aliquot 50

L at

min.

- Quench: Immediately add 150

L ice-cold Acetonitrile containing Internal Standard (e.g., Warfarin).

- Analysis: Centrifuge (4000 rpm, 20 min). Analyze supernatant via LC-MS/MS.
- Calculation: Plot $\ln(\% \text{ remaining})$ vs. time. Slope =

.

Target Profile for Lead Candidate:

- (Human): > 60 minutes.
- Solubility (PBS pH 7.4): > 50

M.

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